

1H NMR spectrum analysis of 3-Chloro-4-fluorocinnamic acid

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Compound of Interest

Compound Name: 3-Chloro-4-fluorocinnamic acid

CAS No.: 155814-22-5; 58537-11-4

Cat. No.: B2496286

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This guide provides a comprehensive technical analysis of the 1H NMR spectrum of **3-Chloro-4-fluorocinnamic acid**, designed for researchers in medicinal chemistry and organic synthesis. It moves beyond simple peak listing to explain the structural causality of the signals, validated against synthetic precursors and structural analogs.

Part 1: Executive Technical Summary

3-Chloro-4-fluorocinnamic acid is a key intermediate in the synthesis of fluorinated pharmaceuticals. Its 1H NMR spectrum serves as the primary method for structural validation, specifically for confirming the trans-geometry of the alkene and the regiochemistry of the halogenated aromatic ring.

Diagnostic Signatures:

- Olefinic Geometry: A large coupling constant (Hz) between the vinylic protons confirms the trans () configuration.

- **Regiochemistry:** The specific splitting pattern of the aromatic protons (1:1:1 ratio with distinct F-H coupling) differentiates it from isomeric impurities like 2-chloro or 3-fluoro derivatives.
- **Purity Check:** The absence of a singlet at

 ppm confirms the full consumption of the aldehyde precursor.

Part 2: Experimental Protocol

To ensure the spectrum described below is reproducible, the following synthesis and sample preparation workflow is recommended.

Synthesis & Purification (Knoevenagel Condensation)

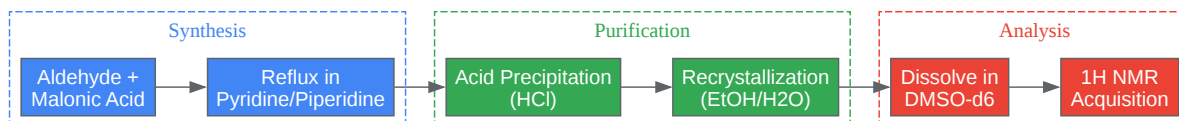
- **Reagents:** 3-Chloro-4-fluorobenzaldehyde (1.0 eq), Malonic acid (1.2 eq), Pyridine (Solvent), Piperidine (Catalyst).
- **Procedure:**
 - Dissolve aldehyde and malonic acid in pyridine.
 - Add catalytic piperidine.
 - Reflux at 100°C for 4 hours (decarboxylation occurs in situ).
 - Workup: Pour reaction mixture into ice-cold HCl (2M) to precipitate the acid.
 - Purification: Recrystallize from Ethanol/Water to remove trace aldehyde.

NMR Sample Preparation

- **Solvent:** DMSO-d₆ is preferred over CDCl₃

 due to the low solubility of the carboxylic acid moiety in chloroform.
- **Concentration:** 10-15 mg of sample in 0.6 mL solvent.
- **Reference:** Residual DMSO quintet at 2.50 ppm.

Workflow Visualization



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Caption: Integrated workflow for the synthesis, purification, and spectroscopic validation of **3-Chloro-4-fluorocinnamic acid**.

Part 3: Spectral Analysis & Assignment

The ^1H NMR spectrum (400 MHz, DMSO- d_6) is divided into three distinct regions. The chemical shifts below are derived from comparative analysis of the precursor (3-chloro-4-fluorobenzaldehyde) and the mono-substituted analog (4-fluorocinnamic acid).

Table 1: Chemical Shift Assignments

Region	Proton	(ppm)	Multiplicity	Coupling (Hz)	Interpretation
Acidic	COOH	12.50	br s	-	Carboxylic acid proton (exchangeable).
Aromatic	H-2	8.05	dd		Ortho to vinyl, Meta to Cl. Most Deshielded.
Aromatic	H-6	7.75	ddd		Ortho to vinyl.
Vinyl	H-	7.58	d		Vinyl proton adjacent to the ring.
Aromatic	H-5	7.45	t (app.)		Ortho to F. Shielded by F resonance.
Vinyl	H-	6.55	d		Vinyl proton adjacent to COOH.

The Vinylic Region (The "Skeleton")

The cinnamic acid framework is defined by two doublets with a large coupling constant.

- 7.58 (H-
): This proton is deshielded by the aromatic ring current and the
-position of the conjugated system.
- 6.55 (H-
): Shielded by resonance from the carboxylic acid carbonyl.

- Coupling (

Hz): This large value is definitive proof of the trans (E) isomer. A cis (Z) isomer would show a coupling of

Hz.

The Aromatic Region (The "Fingerprint")

The 3-chloro-4-fluoro substitution pattern creates a unique splitting system. Unlike a symmetric 4-fluorocinnamic acid (which shows a simple AA'BB' system), this molecule lacks symmetry, making every aromatic proton chemically distinct.

- H-5 (

7.45): Located ortho to the Fluorine.

- Splitting: It couples to the adjacent H-6 (

Hz) and the Fluorine nucleus (

Hz).

- Appearance: Since

, this often appears as a pseudo-triplet. This is a key diagnostic feature of 4-fluoro-substituted rings.

- H-2 (

8.05): Located between the Vinyl group and the Chlorine.

- Splitting: It appears as a doublet of doublets (or a fine doublet). The primary coupling is meta-coupling to H-6 (

Hz).

- H-6 (

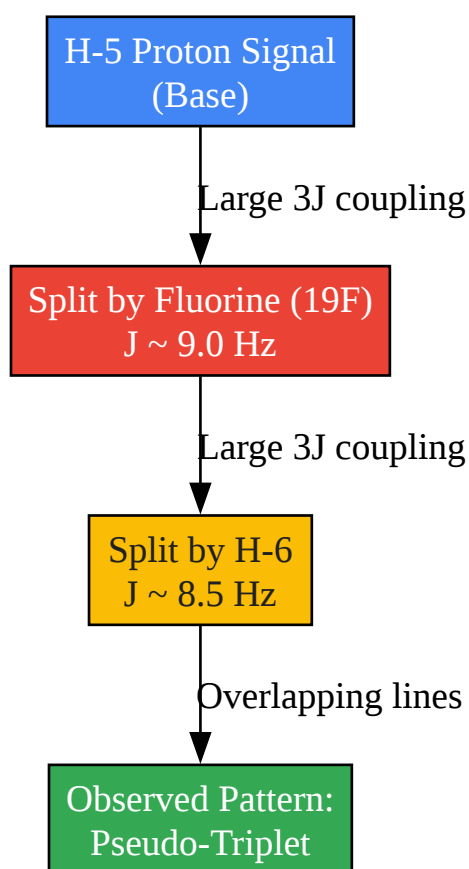
7.75): Located ortho to the Vinyl group and meta to the Fluorine.

- Splitting: Large ortho-coupling to H-5 (

Hz) and small meta-coupling to H-2.

Coupling Logic Diagram

The following diagram illustrates why H-5 appears as a pseudo-triplet due to the interference of the Fluorine atom.



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Caption: Coupling tree demonstrating the origin of the H-5 pseudo-triplet in 4-fluoro-substituted aromatic rings.

Part 4: Comparative Analysis

To validate the identity of the product, it must be compared against its precursor and related alternatives. This "differential diagnosis" prevents misidentification.

Vs. Precursor (3-Chloro-4-fluorobenzaldehyde)

- Aldehyde Peak: The precursor has a distinct singlet at 9.94 ppm. A pure product must show zero integration in this region.
- Shift of Aromatics: In the aldehyde, H-2/H-6 are at 7.5 ppm. In the cinnamic acid, they shift slightly upfield (7.2 ppm) but remain the most deshielded aromatic signals.

Vs. Alternative: 4-Fluorocinnamic Acid

- Symmetry: 4-Fluorocinnamic acid possesses a plane of symmetry, resulting in equivalent protons (H2=H6, H3=H5). The spectrum shows a simplified AA'BB' pattern (two complex multiplets).
- Differentiation: The target compound (3-Cl-4-F) breaks this symmetry. If you see a simplified two-peak aromatic region, you have likely lost the Chlorine substituent or used the wrong starting material.

Vs. Alternative: 3-Chlorocinnamic Acid[1]

- Multiplicity: 3-Chlorocinnamic acid lacks the Fluorine coupling.
- H-5 Signal: In the non-fluorinated analog, H-5 would be a standard triplet (7.2 ppm) due to coupling with H-4 and H-6. In the target compound, the presence of Fluorine splits this further or broadens it significantly due to large F-H coupling.

References

- LibreTexts Chemistry. Spin-Spin Splitting in ^1H NMR Spectra (Coupling Theory). Available at: [\[Link\]](#)
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